

An In-depth Technical Guide to Melflufen Hydrochloride

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Compound of Interest

Compound Name: Melflufen hydrochloride

Cat. No.: B3182275

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This guide provides a comprehensive overview of **Melflufen hydrochloride**, a first-in-class peptide-drug conjugate designed for the treatment of multiple myeloma. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical structure, mechanism of action, experimental data, and relevant protocols.

Chemical Structure and Properties

Melflufen hydrochloride (melphalan flufenamide hydrochloride) is a dipeptide prodrug of the alkylating agent melphalan.^{[1][2]} Its chemical design as a peptide-drug conjugate enhances its cellular uptake and allows for targeted release of its cytotoxic payload within cancer cells.^{[3][4]} The drug substance is the L,L-isomer, containing two stereogenic centers.^[5]

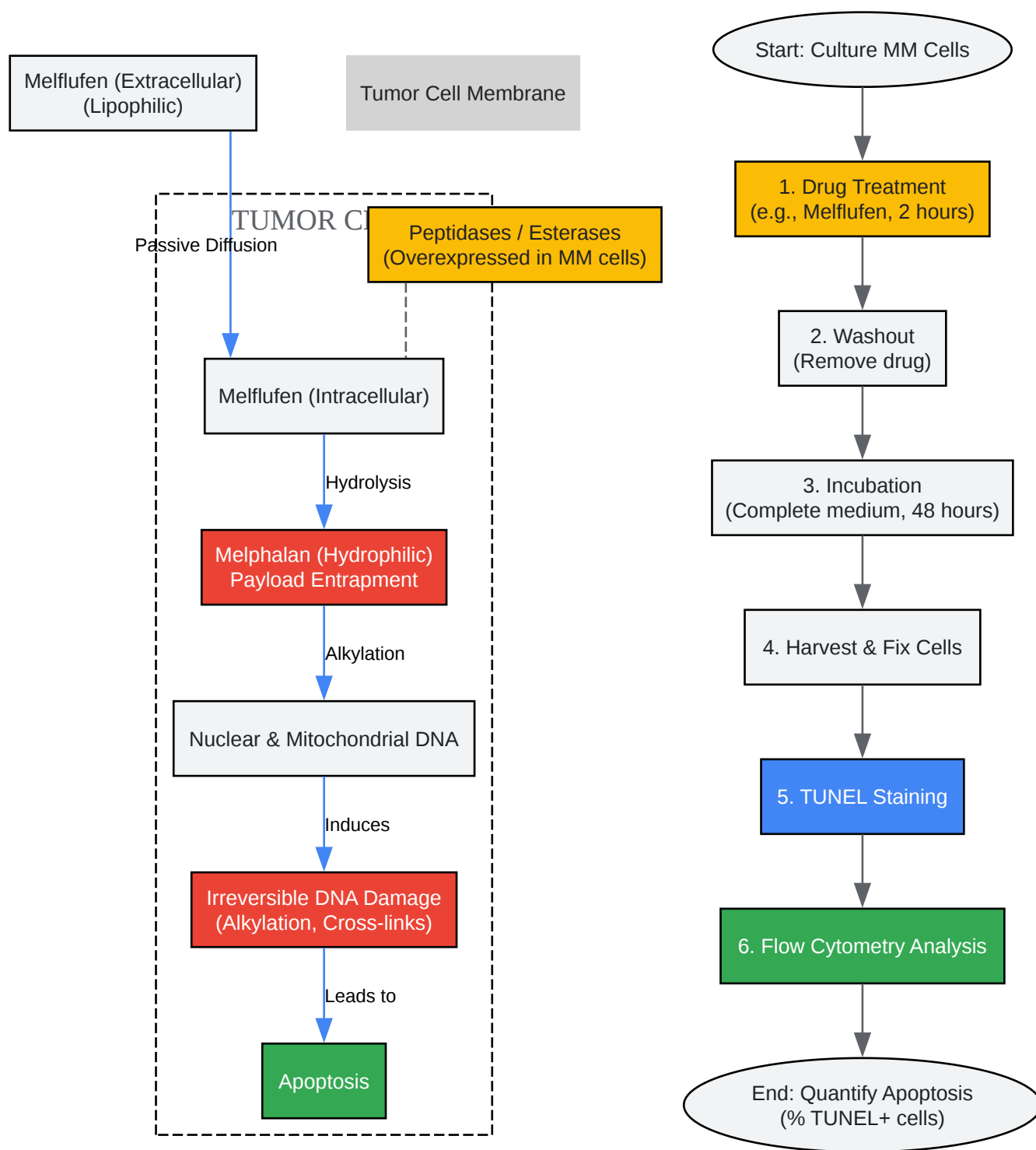
Table 1: Chemical Identifiers for **Melflufen Hydrochloride**

Identifier	Value
IUPAC Name	ethyl (2S)-2-[[[(2S)-2-amino-3-[4-[bis(2-chloroethyl)amino]phenyl]propanoyl]amino]-3-(4-fluorophenyl)propanoate;hydrochloride[6]
SMILES	CCOC(=O)--INVALID-LINK--F)NC(=O)--INVALID-LINK--N(CCCI)CCCI)N.Cl[6]
CAS Number	380449-54-7[1][6]
Molecular Formula	C24H31Cl3FN3O3[6][7]
Molecular Weight	534.88 g/mol (Hydrochloride Salt)[6][7][8] 498.42 g/mol (Free Base)[5][9]
Synonyms	Melphalan flufenamide hydrochloride, J1 hydrochloride, Pepaxto[6][9]

Mechanism of Action

Melflufen is engineered for enhanced efficacy and tumor cell selectivity compared to its parent compound, melphalan. Its high lipophilicity allows it to rapidly and freely cross cell membranes, bypassing the need for transporter proteins that can be associated with drug resistance.[3][10]

Once inside the cell, Melflufen is rapidly hydrolyzed by peptidases and esterases, which are often overexpressed in multiple myeloma cells.[3][10][11] This enzymatic cleavage releases the hydrophilic and active alkylating agent, melphalan, which then becomes entrapped within the cell, leading to a high intracellular concentration.[4][10][12] The entrapped melphalan exerts its cytotoxic effect by alkylating DNA, which induces irreversible DNA damage, triggers the DNA damage response pathway, and ultimately leads to apoptosis.[1][10][13] This targeted intracellular accumulation results in Melflufen being up to 50-fold more potent than melphalan in myeloma cells.[3][10]



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